

introducing the methoxycarbonyl group into molecules with methyl chloroformate

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Compound of Interest

Compound Name: Methyl chloroformate

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Application Notes: Methoxycarbonylation with Methyl Chloroformate

Introduction

Methyl chloroformate (MCF), also known as methyl chlorocarbonate or methoxycarbonyl chloride, is a highly reactive chemical reagent with the formula CH_3OCOCl .^{[1][2]} It is a colorless, oily liquid with a pungent odor, widely utilized in organic synthesis.^{[1][2]} Its primary application is the introduction of a methoxycarbonyl group ($-\text{COOCH}_3$) onto a suitable nucleophile, a process termed methoxycarbonylation.^{[1][2]} This functionality is crucial in various fields, including pharmaceuticals, agrochemicals, and material science.^{[1][3]}

The high electrophilicity of the carbonyl carbon makes **methyl chloroformate** an excellent reagent for reaction with a wide range of nucleophiles, such as amines, alcohols, and phenols.^[4] This reactivity is similar to that of acyl chlorides.^{[4][5]} The methoxycarbonyl group can serve as a stable carbamate or carbonate, or act as a protecting group for amines and alcohols, which can be removed under specific conditions.^{[6][7][8]} Additionally, **methyl chloroformate** is a key derivatization agent, converting polar, non-volatile metabolites like amino acids and organic acids into more volatile derivatives for analysis by gas chromatography-mass spectrometry (GC-MS).^{[5][9][10]}

Core Properties of Methyl Chloroformate

Proper handling and selection of reaction conditions are dictated by the physicochemical properties of **methyl chloroformate**.

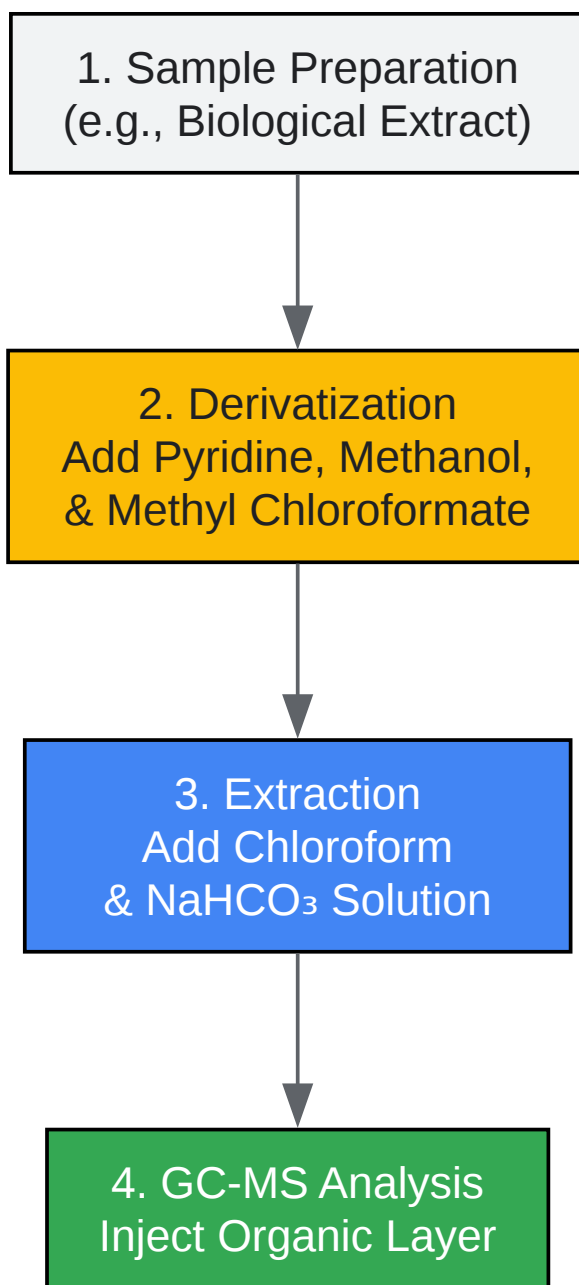
Property	Value	Reference
Molecular Formula	C ₂ H ₃ ClO ₂	[11]
Molecular Weight	94.50 g/mol	[2][4]
Appearance	Colorless oily liquid	[2]
Boiling Point	70-72 °C	[2][4]
Density	1.223 g/mL (at 25 °C)	[2][4]
Flash Point	10 °C	[2]
CAS Number	79-22-1	[2][11]

Key Reactions and Applications

Methyl chloroformate's utility stems from its efficient reaction with nucleophiles to form stable, functionalized products. The most common transformations involve the formation of carbamates and carbonates.

N-Methoxycarbonylation: Carbamate Formation

The reaction of **methyl chloroformate** with primary or secondary amines yields methyl carbamates.[5][11] This is a cornerstone reaction for the protection of amino groups in multi-step synthesis, particularly in peptide and pharmaceutical drug development.[6][8] The resulting carbamate is generally stable under neutral and acidic conditions but can be cleaved when necessary. The reaction proceeds via a nucleophilic acyl substitution mechanism and is typically conducted in the presence of a base to neutralize the hydrochloric acid byproduct.[4][12]



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